In Vitro Characterization of Cyamemazine Sulfoxide

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Compound of Interest

Compound Name:	*Cyamemazine sulfoxide*
CAS No.:	*13384-45-7*
Cat. No.:	*B602237*

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Metabolic Genesis, Receptor Kinetics, and Safety Profiling

Executive Summary

Cyamemazine (Tercian®) is a phenothiazine antipsychotic distinguished by its potent anxiolytic properties and low incidence of extrapyramidal side effects. While the parent compound drives dopamine D2 and serotonin 5-HT2A blockade, its major metabolite, **cyamemazine sulfoxide**, presents a distinct pharmacological profile.

This technical guide provides a rigorous framework for the in vitro characterization of **cyamemazine sulfoxide**. Unlike the parent drug, the sulfoxide metabolite exhibits reduced affinity for dopaminergic targets but retains significant Histamine H1 and 5-HT2A affinity, potentially contributing to the drug's sedative and anxiolytic maintenance profile without exacerbating motor side effects. Furthermore, safety profiling reveals that while the sulfoxide inhibits hERG channels, it does so with lower potency than the parent, supporting the drug's favorable cardiac safety record.[1]

Metabolic Genesis & Stability

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Understanding the formation of **cyamemazine sulfoxide** is critical for predicting drug-drug interactions (DDIs), particularly in polypharmacy regimens common in psychiatry.

Enzymatic Pathways

Cyamemazine undergoes extensive hepatic metabolism.[2] The formation of the sulfoxide moiety is primarily driven by mono-oxidation.

- Primary Isoforms: CYP1A2 and CYP2C9 are the dominant catalysts for the S-oxidation of cyamemazine.
- Secondary Pathways: While CYP3A4 contributes to N-demethylation (forming N-desmethylcyamemazine), its role in sulfoxide formation is secondary compared to 1A2/2C9.

Protocol: Microsomal Stability & Phenotyping

To validate sulfoxide formation in vitro, use Human Liver Microsomes (HLM) with specific isoform inhibitors.

Reagents:

- Pooled HLM (20 mg/mL protein concentration).
- NADPH Regenerating System (1.3 mM NADP+, 3.3 mM glucose-6-phosphate, 0.4 U/mL G6P dehydrogenase).
- Test Compound: Cyamemazine (1 µM final conc).[3]
- Specific Inhibitors: Furafylline (CYP1A2), Sulfaphenazole (CYP2C9).

Workflow:

- Pre-incubation: Equilibrate HLM and Cyamemazine in phosphate buffer (pH 7.4) at 37°C for 5 minutes.
- Initiation: Add NADPH regenerating system to start the reaction.
- Time-Course: Aliquot samples at 0, 15, 30, and 60 minutes.

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- Termination: Quench with ice-cold Acetonitrile (ACN) containing internal standard (e.g., Chlorpromazine-d3).
- Analysis: Quantify Cyamemazine depletion and Sulfoxide appearance via LC-MS/MS.

Metabolic Pathway Visualization

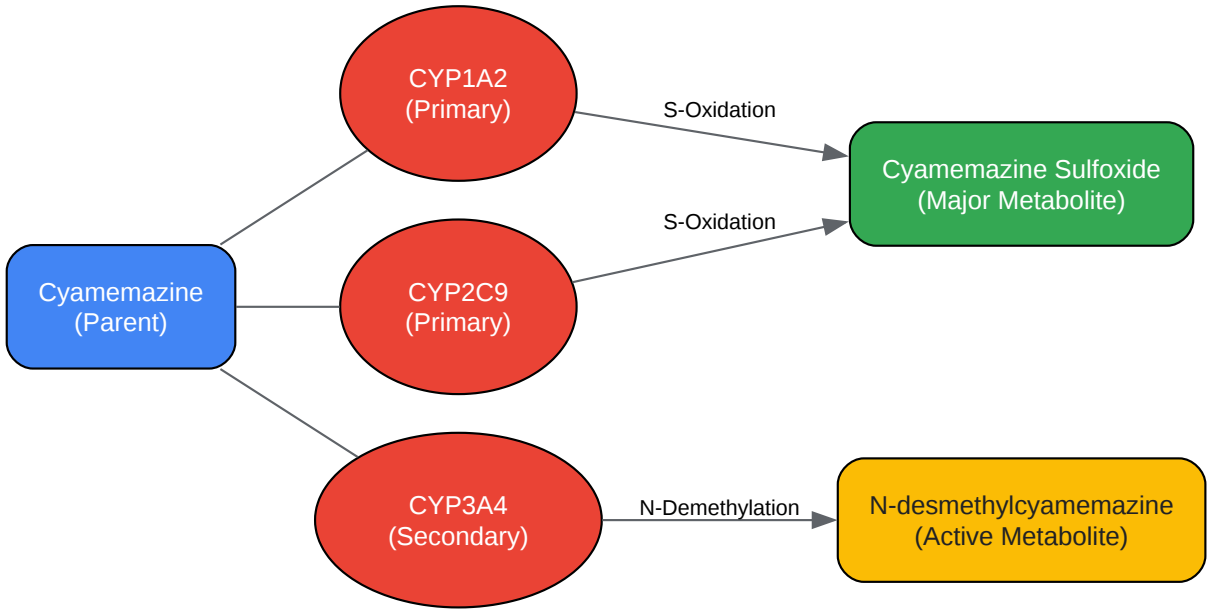

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Figure 1: Hepatic biotransformation pathways of Cyamemazine. CYP1A2 and CYP2C9 drive the formation of the Sulfoxide metabolite.

Pharmacodynamic Profiling: Receptor Kinetics

The clinical differentiation of the sulfoxide lies in its receptor binding profile. It acts as a "cleaner" antagonist compared to the parent, retaining specific affinities while losing others.

Comparative Binding Affinity (Ki)

The following data synthesizes competitive radioligand binding assays using human recombinant receptors (CHO or HEK293 cells).

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Receptor Target	Cyamemazine (Parent) Ki (nM)	Cyamemazine Sulfoxide Ki (nM)	Functional Implication
5-HT2A	1.5	39	Retained (moderate) antagonism; contributes to anxiolysis.
Dopamine D2	5.8	> 100 (Low Affinity)	Reduced risk of extrapyramidal symptoms (EPS) from metabolite.
Histamine H1	High Affinity	15	Potent antagonism; likely contributes to sedation/sleep maintenance.
5-HT2C	11.8	Reduced Affinity	Lower contribution to weight gain/metabolic effects compared to parent.

Data Source: Benyamina et al. (2008) and Hameg et al. (2003).

Experimental Protocol: Radioligand Binding

To verify the Ki of the sulfoxide metabolite:

- Membrane Prep: Homogenize CHO cells expressing h5-HT2A.
- Ligand: Use [3H]-Ketanserin (0.5 nM).
- Competition: Incubate membranes with radioligand and varying concentrations of **Cyamemazine Sulfoxide** (10^-10 to 10^-5 M).
- Filtration: Harvest on GF/B filters pre-soaked in 0.5% PEI.

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- Calculation: Determine IC50 via non-linear regression; convert to Ki using the Cheng-Prusoff equation:

Safety Pharmacology: hERG Inhibition

Phenothiazines are historically associated with QT prolongation. Assessing the metabolite's contribution to this risk is a mandatory safety step (MIST guidelines).

hERG Current Inhibition

Patch-clamp studies on HEK293 cells expressing hERG (Kv11.1) reveal that the sulfoxide is significantly less potent at blocking the channel than the parent drug.

- Cyamemazine (Parent) IC50: ~0.47 µM (470 nM)
- **Cyamemazine Sulfoxide** IC50:1.53 µM (1530 nM)

Interpretation: The sulfoxide is roughly 3-fold less potent as a hERG blocker. Given that therapeutic plasma concentrations are in the nanomolar range, the sulfoxide provides a wide safety margin and does not significantly drive the arrhythmogenic risk.

Cytotoxicity Assay (HepG2)

To ensure the metabolite does not induce idiosyncratic hepatotoxicity:

- Cell Line: HepG2 (human liver carcinoma).
- Exposure: 24-hour incubation with Sulfoxide (1–100 µM).
- Readout: MTT or ATP-depletion assay (CellTiter-Glo).
- Threshold: An IC50 < 10 µM is considered a flag for potential intrinsic toxicity.

Analytical Quantitation (LC-MS/MS)

Precise measurement of the sulfoxide in plasma or microsomal supernatant requires a validated LC-MS/MS method.

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Method Parameters[1][4][5]

- Column: C18 Reverse Phase (e.g., Waters XBridge, 3.5 µm, 2.1 x 50 mm).
- Mobile Phase:
  - A: 0.1% Formic Acid in Water.
  - B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 5% B to 95% B over 4 minutes.
- Ionization: ESI Positive Mode.

Mass Transitions (MRM)

The sulfoxidation adds one oxygen atom (+16 Da) to the parent structure.

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (eV)
Cyamemazine	323.1	250.1	25
Cyamemazine Sulfoxide	339.1	266.1	28
Chlorpromazine-d3 (IS)	322.1	88.1	30

Analytical Workflow Diagram

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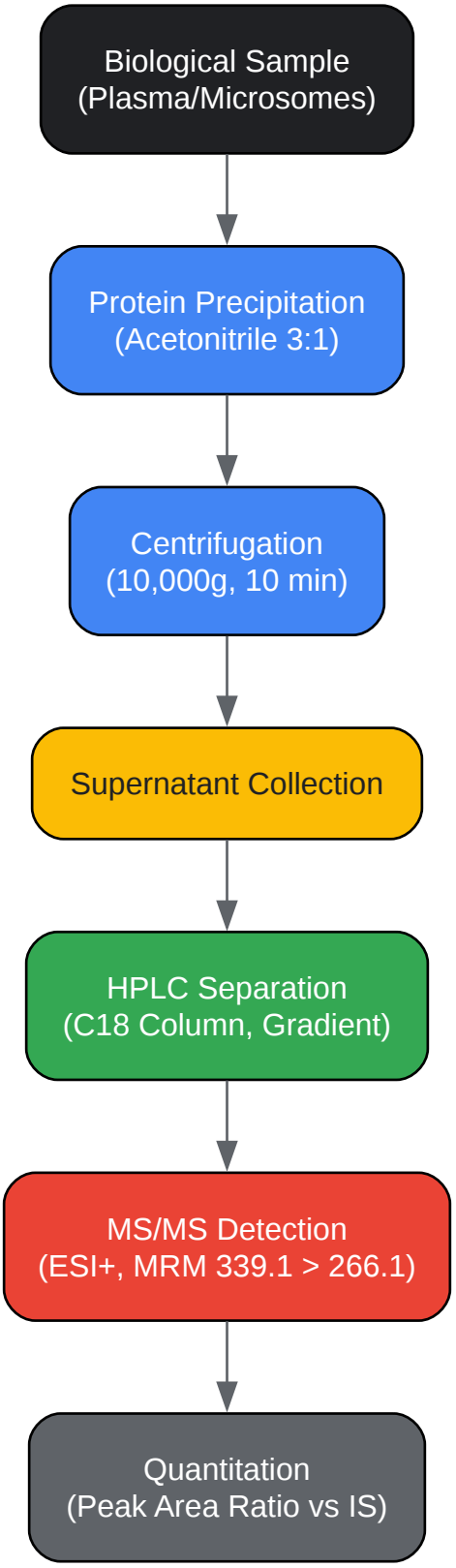

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Figure 2: LC-MS/MS workflow for the isolation and quantitation of **Cyamemazine Sulfoxide**.

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